

# A Technical Guide to 2-Bromopropanal: Structure, Properties, and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2-Bromopropanal**, a significant chemical intermediate in organic synthesis. It details its chemical identity, physical properties, and a key synthetic methodology, presented in a format tailored for scientific and research applications.

## **Chemical Structure and Nomenclature**

**2-Bromopropanal** is a halogenated aldehyde. The International Union of Pure and Applied Chemistry (IUPAC) designates its official name as **2-bromopropanal**.[1][2] It is also commonly referred to by synonyms such as 2-bromo-propionaldehyde and α-bromopropionaldehyde.[3][4]

The molecular structure consists of a three-carbon propanal backbone with a bromine atom substituted at the alpha-carbon (the carbon atom adjacent to the carbonyl group).

Canonical SMILES: CC(C=O)Br[1]

Molecular Formula: C<sub>3</sub>H<sub>5</sub>BrO[1][2][3]

## **Physicochemical Properties**

Quantitative data for **2-Bromopropanal** is summarized in the table below, providing a ready reference for experimental design and evaluation.



Property	Value	Source(s)
Molecular Weight	136.976 g/mol	[3][5]
Boiling Point	108.2 °C at 760 mmHg	[3][5]
Melting Point	48-55 °C	[3][5]
Density	1.54 g/cm <sup>3</sup>	[3][5]
Refractive Index	1.4813	[3]
Vapor Pressure	26.2 mmHg at 25°C	[3][5]
Flash Point	61.3 °C	[3][5]

## **Synthesis of 2-Bromopropanal**

A common laboratory-scale synthesis of **2-Bromopropanal** involves the bromination of 2-hydroxypropanal. The following protocol is adapted from established patent literature.[6][7]

## **Experimental Protocol**

#### Materials:

- 2-hydroxypropanal
- Methanol
- Bromine
- · Diethyl ether
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

• In a suitable reaction vessel, dissolve 2-hydroxypropanal in methanol at room temperature with stirring. A typical volume of methanol is 8-12 times the mass of the 2-hydroxypropanal (e.g., 8-12 mL per gram).[6][7]

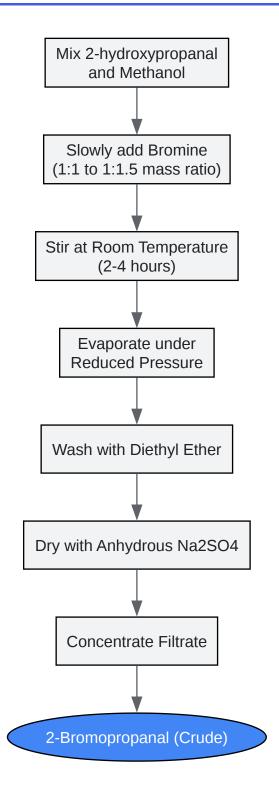


- Slowly add bromine dropwise to the stirred solution. The mass ratio of 2-hydroxypropanal to bromine is typically in the range of 1:1 to 1:1.5.[6][7]
- After the complete addition of bromine, continue to stir the reaction mixture at room temperature for a period of 2 to 4 hours.[6][7]
- Upon completion of the reaction, remove the methanol and any excess bromine by evaporation under reduced pressure.[6][7]
- · Wash the resulting residue with diethyl ether.
- Combine the ether layers and dry over anhydrous sodium sulfate.
- Concentrate the filtrate to dryness to yield the crude **2-Bromopropanal** product.[6][7] The reported yield for this method is in the range of 75.6% to 85%.[7]

## **Synthesis Workflow**

The logical flow of the synthesis protocol is visualized in the diagram below.





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Caption: Synthetic pathway for **2-Bromopropanal** from 2-hydroxypropanal.



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